

Proper Disposal of Cibalgin: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Cibalgin

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IMMEDIATE SAFETY AND LOGISTICAL INFORMATION

This document provides essential procedural guidance for the safe and compliant disposal of **Cibalgin** and its constituent active ingredients within a research laboratory setting. Adherence to these protocols is critical to ensure personnel safety, environmental protection, and regulatory compliance. **Cibalgin** is a combination drug, and its proper disposal depends on its specific formulation, which may contain propyphenazone, drofenine, phenazone (antipyrine), and potentially codeine, a controlled substance.

Hazard Identification and Waste Classification

Prior to disposal, it is imperative to classify the waste stream. Pharmaceutical waste disposal is regulated by the Environmental Protection Agency (EPA) and, in the case of controlled substances, the Drug Enforcement Administration (DEA).

Key Active Ingredients in **Cibalgin** Formulations:

Active Ingredient	Common Classification	Key Disposal Considerations
Propyphenazone	Non-steroidal anti-inflammatory drug (NSAID)	Treat as a chemical waste. Incineration is the preferred method of disposal.[1]
Drofenine Hydrochloride	Antispasmodic	Segregate into solid and liquid hazardous waste. Do not dispose of down the drain.[2]
Phenazone (Antipyrene)	Analgesic and antipyretic	Manage as a chemical waste to be disposed of in accordance with local, state, and federal regulations.[3]
Codeine	Opioid analgesic (Controlled Substance)	Subject to stringent DEA regulations. Disposal must be handled through a DEA-registered reverse distributor. [4][5][6]

Standard Operating Procedure for Cibalgin Disposal

This protocol outlines the step-by-step process for the disposal of **Cibalgin** from a laboratory setting. This procedure should be conducted in conjunction with your institution's Environmental Health and Safety (EHS) office.

Experimental Protocol: Disposal of Non-Controlled **Cibalgin** Formulations

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety goggles, gloves, and a lab coat.
- Waste Segregation:
 - Solid Waste: Collect unused or expired **Cibalgin** tablets, contaminated weighing papers, and other solid materials in a designated, sealed, and clearly labeled hazardous waste container.[2]

- Liquid Waste: Solutions containing **Cibalgin** should be disposed of in a designated hazardous liquid waste container. Do not pour down the drain.[\[2\]](#)
- Contaminated Labware: Decontaminate glassware by rinsing with a suitable solvent (e.g., ethanol or acetone) and collect the rinsate as hazardous liquid waste. Disposable labware that has come into contact with **Cibalgin** should be placed in the solid hazardous waste container.[\[2\]](#)
- Container Labeling: All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name(s) of the active ingredients (e.g., "Propyphenazone waste"), and associated hazard warnings.
- Storage: Store hazardous waste in a designated, secure area away from incompatible materials, pending collection by a certified hazardous waste disposal service.
- Disposal: Arrange for the collection and disposal of the hazardous waste through your institution's EHS office or a licensed chemical waste disposal company. The preferred method of destruction for pharmaceutical waste is incineration.[\[1\]](#)

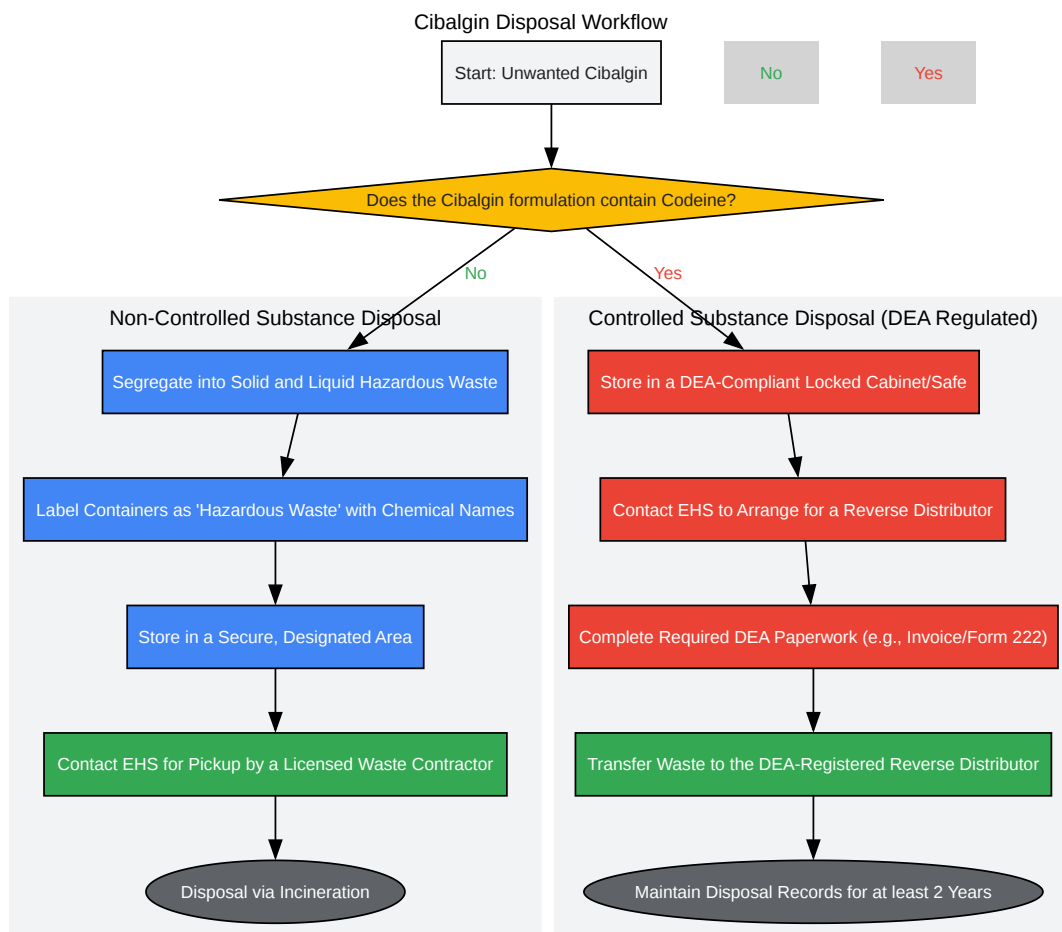
Experimental Protocol: Disposal of Codeine-Containing **Cibalgin** Formulations

- DEA Registration: The Principal Investigator (PI) must have a current DEA registration to handle controlled substances.[\[7\]](#)
- Secure Storage: Unwanted or expired codeine-containing **Cibalgin** must be stored in a securely locked, substantially constructed cabinet or safe, compliant with DEA regulations.
- Initiate Disposal Process: Contact your institution's EHS office to initiate the disposal process for a controlled substance. They will coordinate with a DEA-registered reverse distributor.[\[4\]](#)
[\[5\]](#)[\[6\]](#)
- Documentation:
 - For Schedule III-V substances like codeine, a transfer invoice is typically used. For Schedule I and II substances, a DEA Form 222 is required.[\[5\]](#)[\[8\]](#)

- Maintain meticulous records of the disposal, including the drug name, quantity, and date of transfer to the reverse distributor. These records must be kept for a minimum of two years.
[5]
- Transfer to Reverse Distributor: The transfer of the controlled substance waste to the reverse distributor must be handled in accordance with all DEA regulations.

Cibalgin Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Cibalgin** in a laboratory setting.



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Caption: Decision workflow for the disposal of **Cibalgin** based on its formulation.

Disclaimer: These procedures are a general guide. Always consult your institution's specific safety and disposal protocols and comply with all applicable local, state, and federal regulations.

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